

Technical Guide: Solubilization and Stability of Cevadine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cevadine hydrochloride

CAS No.: 17666-25-0

Cat. No.: B192659

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Executive Summary

Cevadine (CAS: 62-59-9) and its hydrochloride salt (Cevadine HCl, CAS: 17666-25-0) are steroidal alkaloids acting as voltage-gated sodium channel activators.^[1] While often used interchangeably in colloquial lab discussion, their solubility profiles differ critically.

- Cevadine (Free Base): Lipophilic.^[1] Soluble in alcohols and chloroform; poorly soluble in water.
- Cevadine HCl: Amphiphilic. High solubility in polar organic solvents (DMSO, Ethanol) and improved aqueous solubility compared to the free base.

Core Recommendation: For maximum stability and reproducibility in biological assays, prepare stock solutions in anhydrous DMSO or Ethanol. Use aqueous buffers only for the final working dilution immediately prior to use to prevent hydrolytic degradation.

Physicochemical Profile & Solubility Data

Property	Data	Notes
Compound Name	Cevadine Hydrochloride	Distinct from Veratridine
CAS Number	17666-25-0	Free Base CAS: 62-59-9
Molecular Weight	~628.2 g/mol	Free Base MW: 591.7 g/mol
Primary Stock Solvent	DMSO (Dimethyl Sulfoxide)	Recommended. Chemically inert; prevents hydrolysis during storage.[1][2]
Secondary Stock Solvent	Ethanol (≥99.5%)	Good alternative; prone to evaporation if not sealed tightly.[1]
Aqueous Solubility	Soluble (as HCl salt)	Warning:[1] Ester linkages are susceptible to hydrolysis in water over time.

Quantitative Solubility Limits

Note: Values are derived from validated protocols for structural congeners (e.g., Veratridine) and standard alkaloid salt behaviors.

Solvent	Solubility Limit	Stability (at -20°C)	Application
DMSO	≥ 50 mg/mL	> 6 Months	Primary Stock. Ideal for -20°C storage.[1]
Ethanol	≥ 30 mg/mL	> 1 Month	Secondary Stock. Use for evaporation-sensitive assays.[1]
Water / PBS	~10 mg/mL (Salt form)	< 24 Hours	Working Solution Only. Prepare fresh daily.[1]

Experimental Protocols

Protocol A: Preparation of 10 mM Stock Solution in DMSO

Objective: Create a stable, high-concentration master stock for long-term storage.

Materials:

- Cevadine HCl powder (Store desiccated at -20°C).[\[1\]](#)
- Anhydrous DMSO (Spectrophotometric grade, ≥99.9%).
- Amber glass vials (Borosilicate) with PTFE-lined caps.[\[1\]](#)

Procedure:

- Equilibration: Allow the Cevadine HCl vial to warm to room temperature before opening to prevent moisture condensation (hygroscopic).
- Calculation:
 - Target Concentration: 10 mM.
 - Formula:
[\[1\]](#)
 - Example: To make 1 mL of 10 mM stock, weigh 6.28 mg of Cevadine HCl.
- Solubilization: Add 1 mL of anhydrous DMSO to the powder.
- Dissolution: Vortex vigorously for 30 seconds. If particles persist, sonicate in a water bath at room temperature for 1-2 minutes.
 - Checkpoint: Solution must be optically clear and colorless.
- Aliquot & Storage: Dispense into small aliquots (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C.

Protocol B: Preparation of Aqueous Working Solution

Objective: Dilute stock for biological assay (e.g., Patch Clamp, Cell Culture).

Critical Constraint: The final DMSO concentration in the assay should typically remain $< 0.1\%$ (v/v) to avoid solvent toxicity.

Procedure:

- Thaw: Thaw one aliquot of DMSO stock at room temperature.
- Dilution: Rapidly inject the required volume of DMSO stock into the vortexing aqueous buffer (e.g., PBS, Tyrode's solution).
 - Technique: Do not add buffer to the DMSO stock; always add stock to the buffer to prevent transient precipitation.
- Usage Window: Use within 4-6 hours. Discard unused aqueous portion.

Stability & Degradation Mechanisms

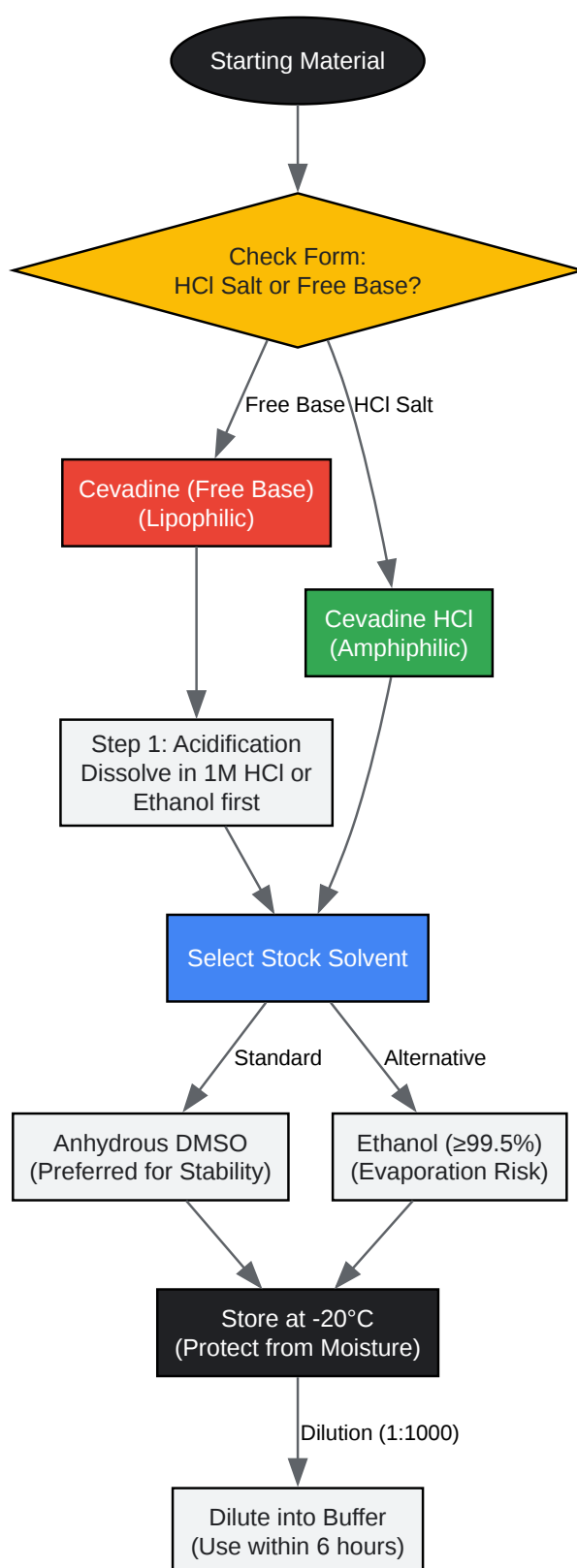
Cevadine contains ester linkages (tigloyl/angeloyl groups) that are susceptible to hydrolysis, particularly in basic or aqueous environments.

- pH Sensitivity: Stable at pH 4.0–6.0. Rapid degradation occurs at pH > 8.0 .
- Temperature: Thermal degradation accelerates in solution. Keep working solutions on ice.
- Light: While not intensely photo-labile, storage in amber vials is standard Good Laboratory Practice (GLP) for alkaloids.^[1]

Visualization of Workflows

Diagram 1: Solubilization Workflow

This flowchart illustrates the critical decision path for handling the salt vs. free base forms.

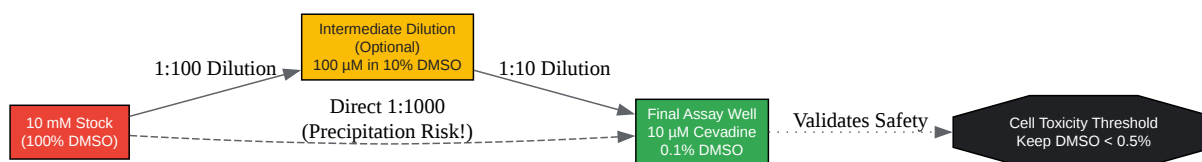


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Caption: Decision matrix for solubilizing Cevadine forms. Note the acidification step required for the Free Base.

Diagram 2: Dilution & Toxicity Logic

This diagram ensures the final solvent concentration remains below toxic thresholds for biological systems.



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Caption: Serial dilution strategy to minimize DMSO shock and precipitation probability.

References

- PubChem. (n.d.).^{[3][4]} **Cevadine hydrochloride** (Compound CID 16220094).^[1] National Library of Medicine. Retrieved from [\[Link\]](#)^[1]
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Sources

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